

Personal protective equipment for handling N-Methylpentylamine

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for N-Methylpentylamine

This document provides immediate safety, operational, and disposal protocols for laboratory personnel handling **N-Methylpentylamine**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Profile: **N-Methylpentylamine** is a highly flammable, corrosive, and toxic liquid that requires stringent safety measures during handling and disposal.[1][2] It can cause severe skin burns and eye damage.[1][2]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **N-Methylpentylamine**.



Property	Value	Source
CAS Number	25419-06-1	[1][3][4][5]
Molecular Formula	C6H15N	[2][4][5]
Molecular Weight	101.19 g/mol	[2][4]
Boiling Point	116-118 °C	[3][6][7]
Density	0.738 g/mL at 25 °C	[3][6]
Flash Point	12.77 °C (55.0 °F) - closed cup	[6]
Refractive Index	n20/D 1.41	[3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.



PPE Category	ltem	Specifications and Remarks
Eye and Face Protection	Safety Goggles & Face Shield	Wear tightly fitting safety goggles.[6] A face shield (minimum 8-inch) is also required.[6] All eye and face protection must be approved under government standards such as NIOSH (US) or EN 166 (EU).[6]
Hand Protection	Chemical-resistant Gloves	Handle with gloves, which must be inspected before use. [6] Use proper glove removal technique to avoid skin contact.[6]
Body Protection	Protective Clothing	A lab coat is the minimum requirement. For larger quantities or potential for splashing, a chemical-resistant apron or coveralls should be worn to prevent skin exposure. [8] Contaminated clothing must be removed immediately and washed before reuse.[1][8]
Respiratory Protection	Respirator	Work in a well-ventilated area or under a chemical fume hood.[8] If ventilation is inadequate or irritation occurs, use a NIOSH/MSHA approved respirator with an appropriate filter for ammonia and organic ammonia derivatives (e.g., Type K, Green, conforming to EN14387).[8]



Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard procedure for safely handling **N-Methylpentylamine** in a laboratory setting.

- · Preparation and Inspection:
 - Ensure that an eyewash station and safety shower are readily accessible and in good working order.[8]
 - o Inspect all PPE for integrity before use.
 - Verify that the chemical fume hood is functioning correctly.
- Chemical Handling:
 - Conduct all work with N-Methylpentylamine inside a chemical fume hood to avoid inhalation of vapors or mist.[6][8]
 - Ground and bond all containers and receiving equipment to prevent static discharge, as the substance is highly flammable.[1][8][9]
 - Use only non-sparking tools.[1][8]
 - Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1][6][8][9] No smoking is permitted in the handling area.[1][6][8][9]
 - Avoid contact with skin and eyes.[6]
 - Keep the container tightly closed when not in use.[1][6][8][9]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[6]
 - Carefully remove and dispose of contaminated gloves.
 - Decontaminate the work area.



First Aid Measures

Immediate action is crucial in case of exposure.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[1][6][8]
- Skin Contact: Take off immediately all contaminated clothing.[1][6] Rinse skin with plenty of water or shower.[1][6] Seek immediate medical attention.[6]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][6][8] Immediately call a poison center or doctor.[1][6]
- Ingestion: Do NOT induce vomiting.[1][6] Rinse mouth with water.[6] Never give anything by mouth to an unconscious person.[6] Consult a physician immediately.[6][8]

Disposal Plan

N-Methylpentylamine and any contaminated materials must be disposed of as hazardous waste.

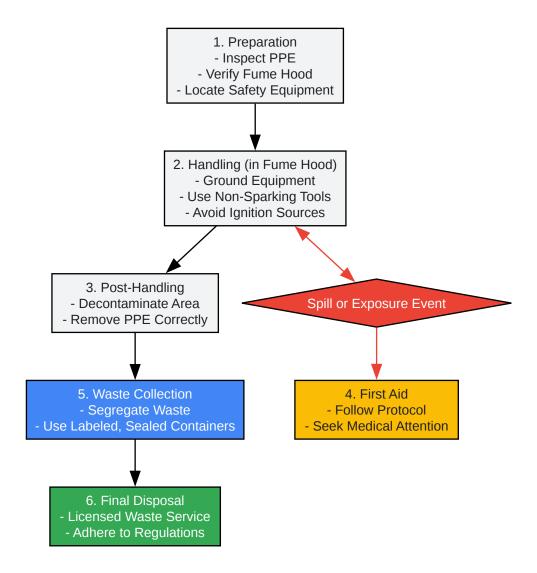
- Waste Collection:
 - Collect waste N-Methylpentylamine and any materials used for spill cleanup (e.g., absorbent material) in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless explicitly permitted.
- Storage of Waste:
 - Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials like strong oxidizing agents.[6]
- Final Disposal:
 - Arrange for disposal through a licensed professional waste disposal service.
 - Follow all local, regional, and national regulations for hazardous waste disposal.



Do not empty into drains.[6][9]

Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **N-Methylpentylamine**.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. N-Methylpentylamine | 25419-06-1 | TCI AMERICA [tcichemicals.com]
- 2. N-Methylpentylamine | C6H15N | CID 117479 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. scbt.com [scbt.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. N-Methylpentylamine Safety Data Sheet [chemicalbook.com]
- 7. N-Methylpentylamine | 25419-06-1 [amp.chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling N-Methylpentylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582414#personal-protective-equipment-for-handling-n-methylpentylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com